

Application Notes and Protocols: **tert-Butyl (6-methoxypyridin-3-yl)carbamate**

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Compound of Interest

Compound Name: *tert-Butyl (6-methoxypyridin-3-yl)carbamate*

Cat. No.: B065652

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential information and standardized protocols for the safe handling, storage, and use of **tert-Butyl (6-methoxypyridin-3-yl)carbamate**. This compound is a key intermediate in medicinal chemistry and drug development, primarily utilized as a protected form of 5-amino-2-methoxypyridine. Adherence to these guidelines is crucial for ensuring personnel safety, maintaining compound integrity, and achieving reproducible experimental outcomes.

Chemical and Physical Properties

The properties of **tert-Butyl (6-methoxypyridin-3-yl)carbamate** are summarized below. Proper understanding of these characteristics is fundamental to its safe handling and application.

Property	Value	Reference
CAS Number	183741-80-2	[INDOFINE Chemical Company]
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₃	[PubChem]
Molecular Weight	224.26 g/mol	[PubChem]
Appearance	White to off-white solid	[Fisher Scientific]
Solubility	Insoluble in water. Soluble in alcohols, chloroform, and methylene chloride.	[ChemicalBook]
Stability	Stable under recommended storage conditions.	[Fisher Scientific]

Note: Properties such as melting point and boiling point are not consistently reported for this specific isomer in the reviewed literature; data often pertains to related carbamate compounds.

Safety and Handling Protocols

All handling of this chemical should be performed by trained personnel in a laboratory setting.

Engineering Controls

- Work in a well-ventilated area.
- Use a certified chemical fume hood when handling the solid powder to avoid inhalation of dust.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or glasses.
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile). Inspect gloves before use.

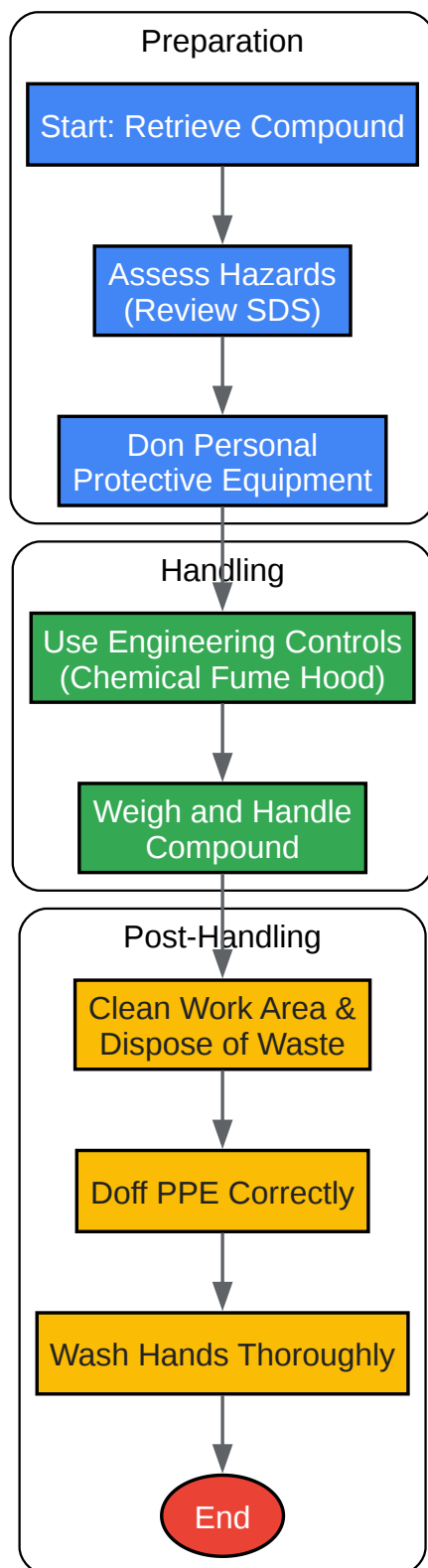
- Skin and Body Protection: Wear a lab coat and long-sleeved clothing. Ensure skin is not exposed.

Safe Handling Procedure

- Read and understand the Safety Data Sheet (SDS) before use.
- Ensure a safety shower and eyewash station are readily accessible.
- Avoid formation of dust when handling the solid. [Fisher Scientific] Use appropriate weighing techniques (e.g., weighing paper, enclosed balance).
- Avoid contact with skin, eyes, and clothing. [TCI Chemicals]
- Avoid ingestion and inhalation. [Fisher Scientific]
- Wash hands thoroughly with soap and water after handling. [TCI Chemicals]
- Do not eat, drink, or smoke in the laboratory.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist. [Fisher Scientific]
- In Case of Skin Contact: Immediately wash off with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical advice. [TCI Chemicals]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a physician. [TCI Chemicals]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and seek immediate medical attention.



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Diagram 1: General workflow for the safe handling of **tert-Butyl (6-methoxypyridin-3-yl)carbamate**.

Storage Protocols

Proper storage is essential to maintain the chemical's integrity and prevent degradation.

Recommended Storage Conditions

- Keep the container tightly closed and sealed. [Fisher Scientific]
- Store in a dry, cool, and well-ventilated place. [Fisher Scientific]
- For long-term stability, some suppliers recommend refrigeration (2-8 °C). [BOC Sciences]
- Store under an inert gas atmosphere (e.g., Argon or Nitrogen) to prevent potential reactions with air or moisture. [TCI Chemicals]

Incompatible Materials and Conditions to Avoid

- Strong Oxidizing Agents: Avoid contact with strong oxidizing agents. [Fisher Scientific]
- Acids: The Boc protecting group is labile to strong acids.
- Conditions to Avoid: Protect from moisture, heat, and direct light.

Application Protocol: Boc Group Deprotection

A primary application of this compound is as a protected amine. The following protocol details the removal of the tert-butoxycarbonyl (Boc) protecting group using trifluoroacetic acid (TFA) to yield 5-amino-2-methoxypyridine.

Materials

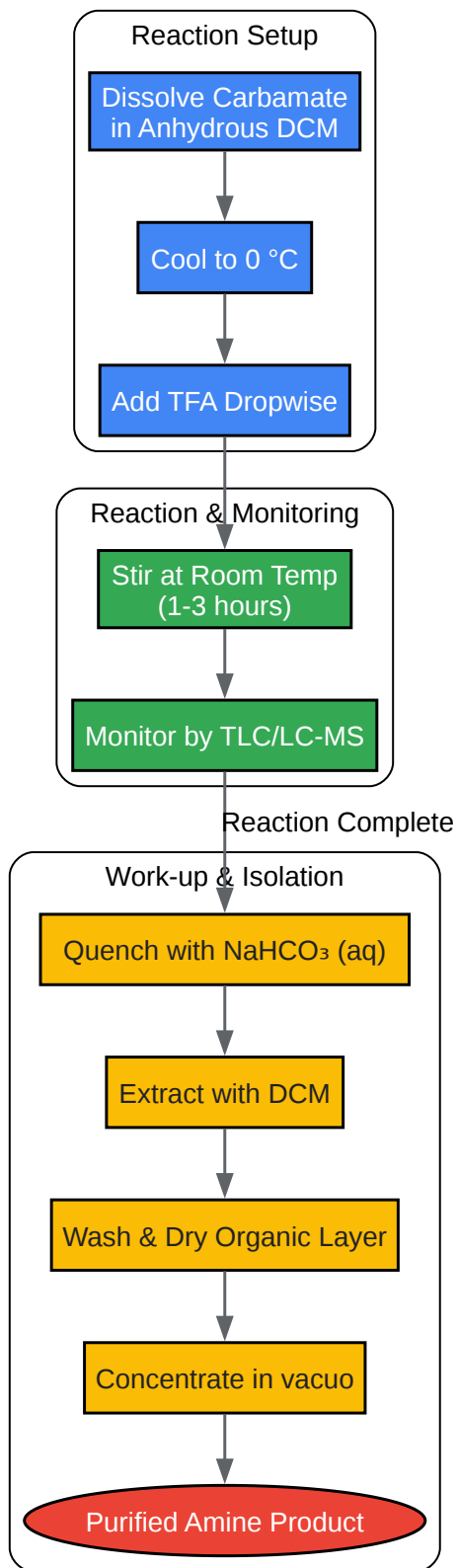
- **tert-Butyl (6-methoxypyridin-3-yl)carbamate**
- Dichloromethane (DCM), anhydrous
- Trifluoroacetic acid (TFA)

- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Round-bottom flask, magnetic stirrer, ice bath, separatory funnel

Experimental Procedure

- **Dissolution:** Dissolve **tert-Butyl (6-methoxypyridin-3-yl)carbamate** in anhydrous DCM (approx. 0.1-0.5 M concentration) in a round-bottom flask equipped with a magnetic stir bar. [BenchChem]
- **Cooling:** Cool the solution to 0 °C using an ice bath.
- **Acid Addition:** Slowly add TFA dropwise to the stirred solution. A common ratio is a 1:1 mixture of DCM:TFA (v/v). [BenchChem]
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for 1-3 hours.
- **Monitoring:** Monitor the reaction's progress by Thin Layer Chromatography (TLC) or LC-MS until the starting material is fully consumed. [BenchChem]
- **Work-up - Quenching:** Once the reaction is complete, carefully pour the mixture into a flask containing a stirred, saturated solution of NaHCO_3 to neutralize the excess TFA. Caution: This will generate CO_2 gas; perform this step slowly in a fume hood.
- **Extraction:** Transfer the quenched mixture to a separatory funnel. Extract the aqueous layer with DCM (3x).
- **Washing:** Combine the organic layers and wash sequentially with water and then brine.
- **Drying and Concentration:** Dry the combined organic layer over anhydrous Na_2SO_4 or MgSO_4 . Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude amine product.

- Purification: The resulting 5-amino-2-methoxypyridine can be purified further by column chromatography or recrystallization if necessary.



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Diagram 2: Experimental workflow for the Boc deprotection of **tert-Butyl (6-methoxypyridin-3-yl)carbamate**.

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